

2-Amino-4-phenylphenol CAS number 1134-36-7

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-4-phenylphenol

Cat. No.: B072062

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An In-depth Technical Guide to **2-Amino-4-phenylphenol** (CAS 1134-36-7)

Foreword for the Modern Researcher

This document serves as a comprehensive technical guide for researchers, scientists, and professionals in drug development on the chemical compound **2-Amino-4-phenylphenol**. Moving beyond a simple data sheet, this guide provides an in-depth exploration of its synthesis, analytical characterization, core applications, and safety protocols. The structure is designed to be intuitive, following a logical progression from fundamental properties to practical, field-proven applications, empowering you to leverage this versatile intermediate in your work.

Core Identity and Physicochemical Profile

2-Amino-4-phenylphenol, identified by the CAS number 1134-36-7, is an aromatic organic compound belonging to the biphenyl and aminophenol classes.^[1] Its structure, featuring a phenyl group substituent on an aminophenol core, imparts a unique combination of reactivity and functionality.

Synonyms: 3-Amino-4-hydroxybiphenyl, 3-Aminobiphenyl-4-ol, 2-Hydroxy-5-phenylaniline.^[1]

Key Physicochemical Properties

The fundamental properties of **2-Amino-4-phenylphenol** are summarized below, providing a critical data baseline for experimental design and application.

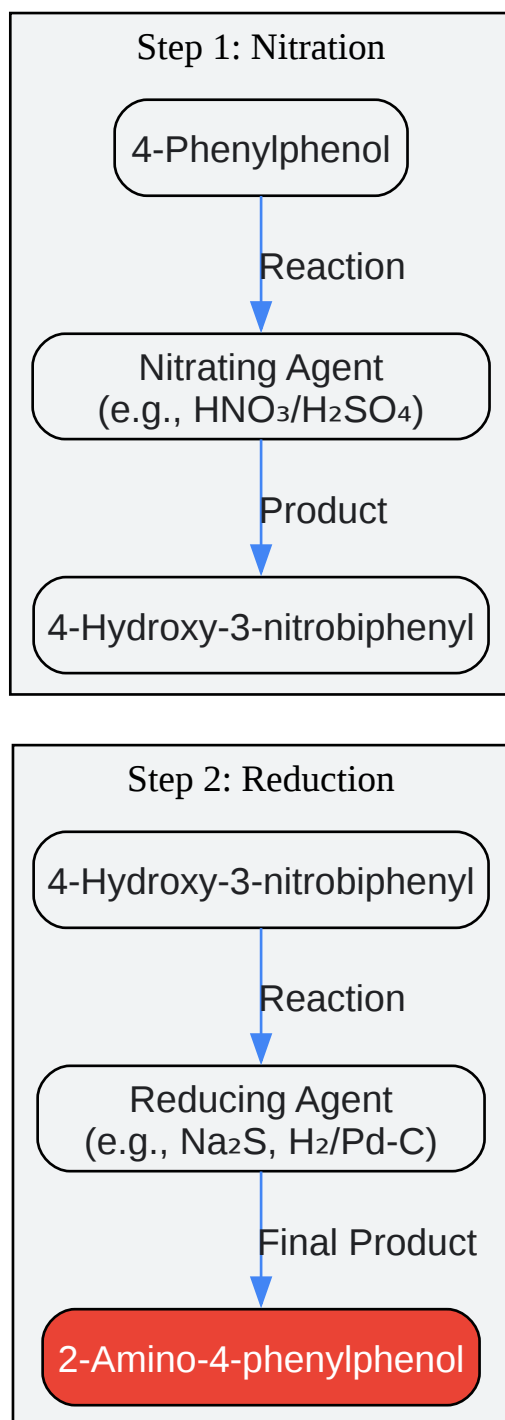
| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 1134-36-7 | [1] |
| Molecular Formula | C ₁₂ H ₁₁ NO | [1] |
| Molecular Weight | 185.22 g/mol | |
| Appearance | White to gray to brown powder or crystal | |
| Melting Point | 198-202 °C | [2] |
| Purity | >98.0% (GC) is commercially available | |
| IUPAC Name | 2-amino-4-phenylphenol | [1][3] |
| InChI Key | IGIDZGNPFWGICD-UHFFFAOYSA-N | [1][3] |
| SMILES | C1=CC=C(C=C1)C2=CC(=C(C=C2)O)N | [1] |

Synthesis and Purification: A Practical Workflow

While multiple synthetic routes to aminophenols exist, a common and logical approach for **2-Amino-4-phenylphenol** involves a two-step process starting from 4-phenylphenol: 1) Nitration, followed by 2) Reduction. This method allows for regioselective introduction of the amino group.

Conceptual Synthesis Pathway

The workflow below illustrates the transformation from a readily available precursor to the final product.



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Caption: Conceptual workflow for the synthesis of **2-Amino-4-phenylphenol**.

Detailed Experimental Protocol (Exemplary)

This protocol is a representative example based on established chemical transformations for preparing aminophenols from nitrophenols.^[4]^[5]

Step 1: Nitration of 4-Phenylphenol

- In a flask equipped with a stirrer and cooled in an ice bath, slowly add 4-phenylphenol to a mixture of concentrated sulfuric acid.
- Maintain the temperature below 10 °C while slowly adding a stoichiometric amount of concentrated nitric acid dropwise.
- After the addition is complete, allow the mixture to stir for 1-2 hours, monitoring the reaction progress via Thin Layer Chromatography (TLC).
- Carefully pour the reaction mixture over crushed ice to precipitate the nitrated product, 4-hydroxy-3-nitrobiphenyl.
- Filter the crude product, wash with cold water until the washings are neutral, and dry.

Step 2: Reduction of 4-Hydroxy-3-nitrobiphenyl

- Suspend the crude 4-hydroxy-3-nitrobiphenyl in water or an ethanol/water mixture.
- Heat the mixture to approximately 80-85 °C.^[5]
- Add a reducing agent, such as sodium sulfide, in portions.^[5] The use of hydrogen gas with a palladium-on-carbon (Pd/C) catalyst in a suitable solvent is also a common and effective method.
- Maintain the temperature and stir for several hours until the reaction is complete (monitored by TLC).
- For sulfide reduction, filter the hot solution to remove any inorganic byproducts.^[5]
- Cool the filtrate to crystallize the product. For catalytic hydrogenation, filter off the catalyst and concentrate the solvent.

Step 3: Purification

- The crude **2-Amino-4-phenylphenol** can be purified by recrystallization from a suitable solvent system, such as boiling water or an ethanol/water mixture.[\[5\]](#)
- If necessary, treat the hot solution with activated carbon (e.g., Norit) to remove colored impurities before filtering and cooling.[\[5\]](#)
- Collect the purified crystals by filtration and dry under vacuum.

Analytical Characterization

Accurate identification and purity assessment are paramount. A combination of spectroscopic and chromatographic methods provides a comprehensive analytical profile.

Spectroscopic Analysis

- ¹H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on both phenyl rings, as well as broad signals for the amine (-NH₂) and hydroxyl (-OH) protons. The specific chemical shifts and splitting patterns are definitive for structural confirmation.[\[6\]](#)
- ¹³C NMR Spectroscopy: The carbon NMR spectrum will display signals corresponding to the 12 carbon atoms in the molecule, with quaternary carbons and carbons attached to the electronegative oxygen and nitrogen atoms appearing at characteristic downfield shifts.[\[7\]](#)
- Infrared (IR) Spectroscopy: Key diagnostic peaks include O-H and N-H stretching bands (typically broad) in the 3200-3500 cm⁻¹ region, C-H stretches for the aromatic rings just above 3000 cm⁻¹, and C=C aromatic ring stretching vibrations around 1500-1600 cm⁻¹.[\[1\]](#)[\[8\]](#)
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight, with the molecular ion peak (M⁺) expected at m/z 185.22.[\[1\]](#)

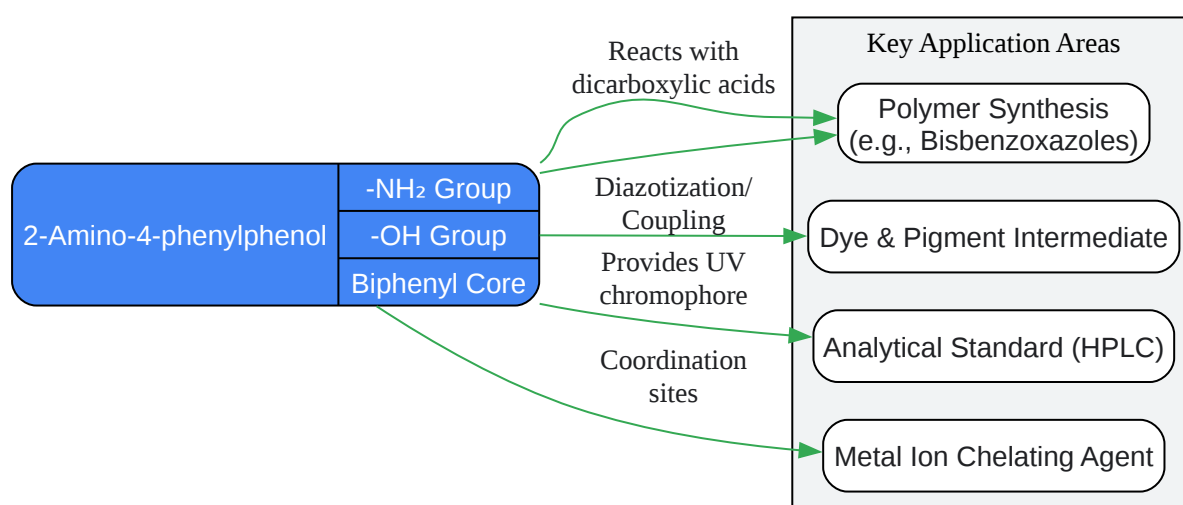
Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) is the method of choice for assessing the purity of **2-Amino-4-phenylphenol**. A typical method would involve a reverse-phase C18 column with a mobile phase consisting of a buffered aqueous solution (e.g., phosphate buffer) and an organic modifier like acetonitrile or methanol. Detection is typically performed using a

UV detector. Gas Chromatography (GC) can also be used, often after derivatization of the polar -OH and -NH₂ groups, to assess purity.

Core Applications and Proven Utility

The bifunctional nature of **2-Amino-4-phenylphenol** makes it a valuable intermediate in several areas of chemical synthesis and analysis.



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Caption: Logical relationships between the structure and applications of **2-Amino-4-phenylphenol**.

Polymer Chemistry

2-Amino-4-phenylphenol is a key monomer in the synthesis of high-performance polymers. Specifically, it participates in the synthesis of bisbenzoxazoles, a class of polymers known for their thermal stability and mechanical strength.[2] The ortho-aminophenol moiety undergoes condensation with dicarboxylic acids or their derivatives to form the rigid, stable benzoxazole ring structure. It has also been explored in the synthesis of novel polyimides to enhance solubility and modify dielectric properties.[9]

Dye and Pigment Synthesis

As an aromatic amine, the -NH₂ group can be readily diazotized and coupled with various aromatic compounds to produce a wide range of azo dyes.^[10] The phenol and biphenyl components of the molecule influence the final color and fastness properties of the resulting dyes, making it a versatile precursor in the dye manufacturing industry.^{[11][12]}

Analytical Chemistry

A notable and specific application is its use as an internal standard in analytical methods. It has been successfully employed in HPLC-based investigations to study the enzymatic activity of carcinogens like N-hydroxy-N-2-fluorenylacetamide (N-OH-2-FAA).^[2] Its structural similarity and distinct retention time make it an ideal reference compound for accurate quantification in complex biological matrices.

Coordination Chemistry

The compound can act as a chelating agent for metal ions.^[2] The adjacent amino and hydroxyl groups provide an effective bidentate coordination site, allowing it to form stable complexes with various metals. This property can be exploited in areas such as analytical detection or catalysis.

Safety, Handling, and Toxicology

Proper handling of **2-Amino-4-phenylphenol** is essential to ensure laboratory safety. The compound is classified as hazardous.^[1]

GHS Hazard Classification

| Hazard Class | GHS Code | Description |
|--------------------------------|----------|----------------------------------|
| Acute Toxicity, Dermal | H312 | Harmful in contact with skin |
| Skin Corrosion/Irritation | H315 | Causes skin irritation |
| Serious Eye Damage/Irritation | H319 | Causes serious eye irritation |
| Specific Target Organ Toxicity | H335 | May cause respiratory irritation |

Source: Aggregated GHS information from ECHA C&L Inventory.^[1]

Recommended Handling and Storage

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. Use a dust mask or work in a well-ventilated area or fume hood to avoid inhaling the powder.[13]
- Handling: Avoid direct contact with skin and eyes. Avoid generating dust. Wash hands thoroughly after handling.[14][15]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides. [16]
- First Aid Measures:
 - Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[15]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[14]
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[13]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[16]

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- To cite this document: BenchChem. [2-Amino-4-phenylphenol CAS number 1134-36-7]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072062#2-amino-4-phenylphenol-cas-number-1134-36-7]

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